Application Notes and Protocols: Preparation of YPX-C-05 Stock Solution

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Compound of Interest

Compound Name:	*YPX-C-05*
Cat. No.:	*B15137763*

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Introduction

YPX-C-05 is a potent isohydroxamic acid derivative that functions as a histone deacetylase (HDAC) inhibitor.[1] It has demonstrated significant vasodilatory and antihypertensive activities, making it a valuable tool in the research of hypertension and vascular-related disorders.[1] Accurate and consistent preparation of a **YPX-C-05** stock solution is crucial for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of a **YPX-C-05** stock solution.

Physicochemical Data

A summary of the key quantitative data for **YPX-C-05** is presented in the table below for easy reference.

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Property	Value	Source
Molecular Formula	$C_{21}H_{19}N_3O_4$	[1]
Molecular Weight	377.39 g/mol	[1]
Purity	>98% (HPLC)	[1]
Solubility	Soluble in DMSO	
Storage Temperature	-20°C (Long Term)	
Stability	≥ 2 years at -20°C	[1]

Experimental Protocol: Preparation of a 10 mM **YPX-C-05** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YPX-C-05** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for many in vitro and in vivo studies involving HDAC inhibitors.

Materials and Equipment

- **YPX-C-05** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure

- Preparation:

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- Bring the vial of **YPX-C-05** powder and the DMSO to room temperature before opening to prevent condensation.
- Ensure all equipment is clean and dry.

- Weighing:
  - Tare a clean, dry microcentrifuge tube or amber vial on the analytical balance.
  - Carefully weigh out the desired amount of **YPX-C-05** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.77 mg of **YPX-C-05** (see calculation below).

  Calculation:

  - Weight (mg) = Desired Volume (L) x Desired Concentration (mol/L) x Molecular Weight (g/mol) x 1000 (mg/g)
  - Weight (mg) = 0.001 L x 0.010 mol/L x 377.39 g/mol x 1000 mg/g = 3.7739 mg

- Dissolving:
  - Add the appropriate volume of DMSO to the vial containing the weighed **YPX-C-05**. For a 10 mM solution, if you weighed 3.77 mg of **YPX-C-05**, add 1 mL of DMSO.
  - Cap the vial tightly.
  - Vortex the solution until the **YPX-C-05** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.

- Aliquoting and Storage:
  - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber vials. This will prevent repeated freeze-thaw cycles which can degrade the compound.
  - Clearly label each aliquot with the compound name (**YPX-C-05**), concentration (10 mM in DMSO), and the date of preparation.

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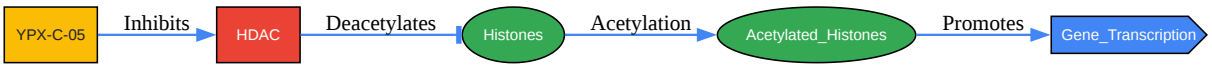
- Store the aliquots at -20°C for long-term storage.

Safety Precautions

- Always handle **YPX-C-05** and DMSO in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles.
- DMSO is known to facilitate the absorption of other chemicals through the skin. Therefore, avoid direct skin contact with the **YPX-C-05** stock solution. If contact occurs, wash the affected area immediately with plenty of water.
- Consult the Material Safety Data Sheet (MSDS) for **YPX-C-05** and DMSO for detailed safety information.

Signaling Pathway and Experimental Workflow

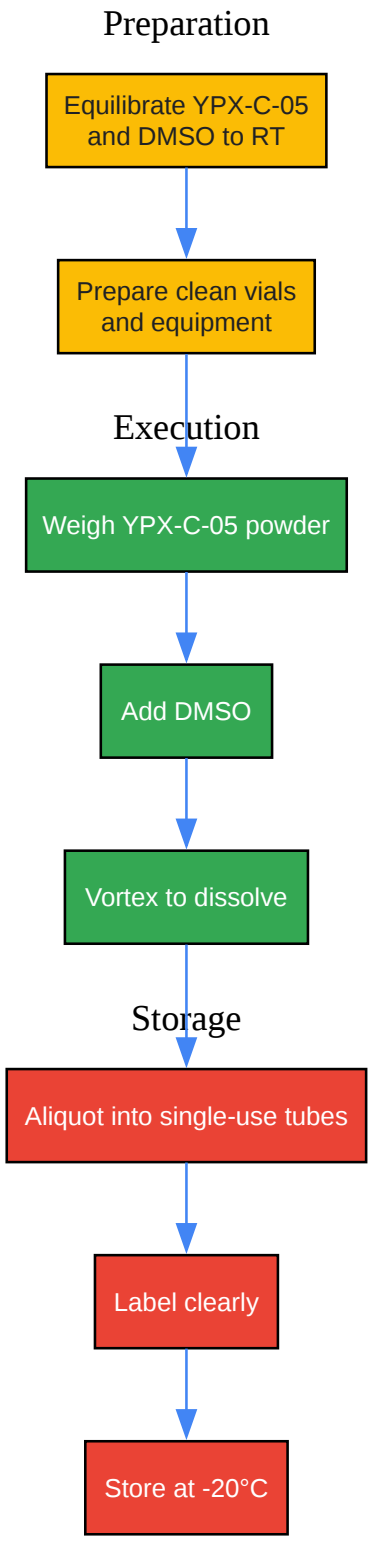
The following diagrams illustrate the known signaling pathway of **YPX-C-05** and the experimental workflow for preparing the stock solution.



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YPX-C-05 inhibits HDAC, leading to histone acetylation and gene transcription.

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Workflow for the preparation of **YPX-C-05** stock solution.

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References

- 1. YPX-C-05 | 2894823-79-9 | MOLNOVA [molnova.com]
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